

The Broader Picture: Biological Activities of Benzofuran-2-one Derivatives

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Compound Focus: 3-Ethylbenzofuran

CAS No.: 36724-24-0

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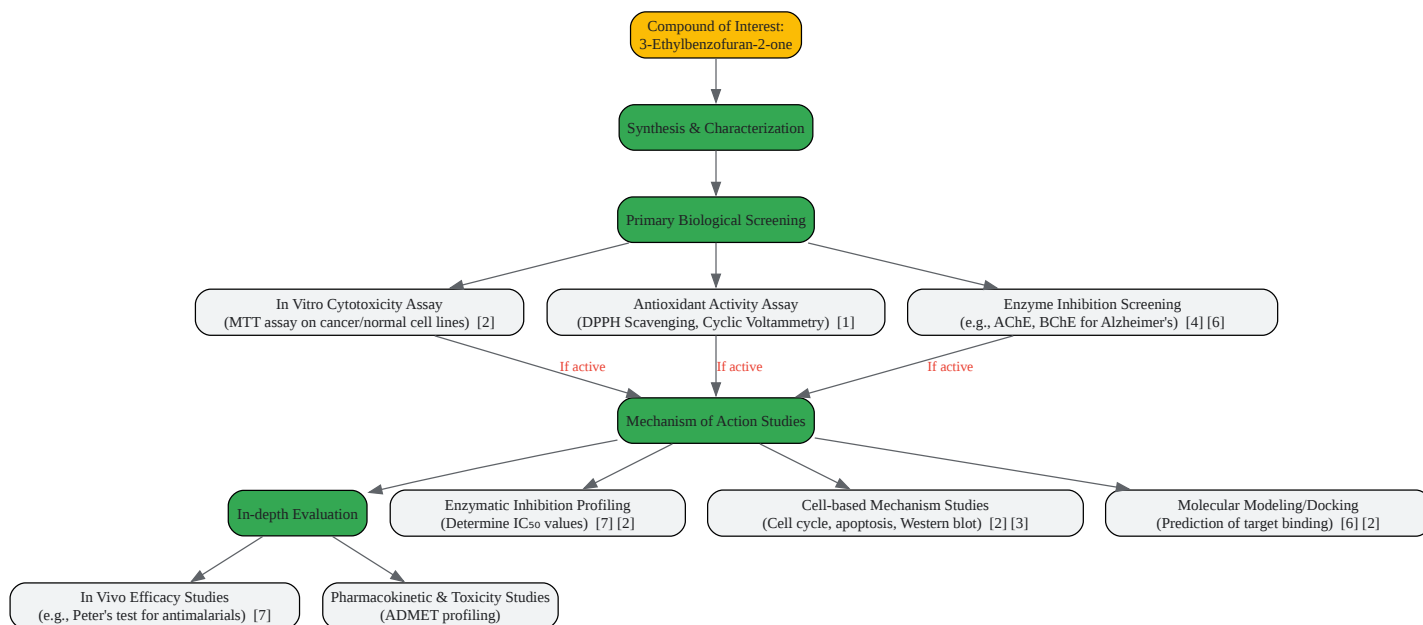
Benzofuran-2-one (also known as 3-coumaranone) is a privileged scaffold in medicinal chemistry. Modifications to its core structure, particularly at the 3-position, lead to diverse and potent biological activities. The following table summarizes key activities reported for various 3-substituted benzofuran-2-one derivatives.

Biological Activity	Key Findings & Potent Analogues	Significance & Potential Targets
Antioxidant [1]	Lactones with catechol systems show remarkable activity in DPPH assays and cyclic voltammetry.	Mimics natural antioxidants (e.g., hydroxytyrosol); potential for treating oxidative stress-related diseases.
Anticancer [2] [3]	Hybrid molecules (e.g., with piperidine, piperazine) show activity against HePG2, MCF-7, Hela, PC3 cell lines.	Acts as dual PI3K/VEGFR2 inhibitors, targeting both tumor cell proliferation and angiogenesis.
Anti-Alzheimer's [4] [5] [6]	Schiff base derivatives and triazole hybrids are potent AChE/BChE inhibitors (IC ₅₀ values sub-micromolar to nanomolar range).	Multi-target agents; also exhibit antioxidant activity and inhibit β -amyloid aggregation.
Antimalarial [7]	Nitroheteroaryl-containing derivatives highly active against drug-sensitive (3D7)	Novel chemotype; mechanism may involve inhibition of β -hematin

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	and resistant (K1) <i>Plasmodium</i> strains.	formation (hemozoin biocrystallization).
Antiviral [8]	Spirobenzofuran derivatives show selective activity against influenza virus type B (IC ₅₀ 3.0-16.1 μM).	Novel skeleton with specificity for influenza B, comparable to favipiravir.

Proposed Experimental Workflow for Profiling

Since specific data for **3-Ethylbenzofuran-2-one** is unavailable, establishing its biological profile would require experimental investigation. The diagram below outlines a logical workflow for this process, based on established protocols from the literature.



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An experimental workflow for characterizing a novel benzofuran-2-one derivative

Key Takeaways and Future Directions

- **Focus on the Scaffold:** **3-Ethylbenzofuran-2-one** is a simple derivative of a highly versatile scaffold. Its biological potential is significant but underexplored.

- **SAR is Your Guide:** The biological activities in the table are highly dependent on the **substituents at the 3-position** and the presence of specific functional groups on the benzofuran core [7] [1]. The ethyl group could be explored as part of a larger structure-activity relationship (SAR) study.
- **Next Steps:** To profile your compound, you could begin with the primary screening assays outlined in the workflow. The most promising results would then guide more complex and target-specific mechanistic studies.

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